"validating the formula of a hydrated salt through experimentation"

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Compound of Interest

Compound Name:	*Copper;hydrate*
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A Comparative Guide to Validating the Formula of a Hydrated Salt

For researchers, scientists, and drug development professionals, accurate determination of the water of hydration in a salt is crucial for characterizing novel compounds, ensuring batch-to-batch consistency, and meeting regulatory standards. This guide provides a comparative overview of common experimental methods for validating the formula of a hydrated salt, with a focus on experimental protocols and data analysis.

Comparison of Analytical Methods

The choice of method for determining the water of hydration depends on factors such as the required precision, the nature of the sample, and the available instrumentation. Below is a comparison of three prevalent techniques: Gravimetric Analysis by Heating, Thermogravimetric Analysis (TGA), and Ultraviolet-Visible (UV-Vis) Spectrophotometry.

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Feature	Gravimetric Analysis by Heating	Thermogravimetric Analysis (TGA)	UV-Vis Spectrophotometry
Principle	Measurement of mass loss upon heating to drive off water molecules.	Continuous measurement of mass as a function of temperature in a controlled atmosphere.	Measurement of light absorbance of a solution containing the anhydrous salt, correlated to its concentration.
Sample Type	Thermally stable solids that do not decompose at the dehydration temperature.	Thermally stable solids.	Soluble, chromophoric (colored) anhydrous salts.
Precision	Moderate; dependent on balance accuracy and complete dehydration.	High; provides precise mass loss and temperature data.	High; dependent on the accuracy of standard solutions and spectrophotometer performance.
Throughput	Low to moderate; can be done in parallel with multiple crucibles.	Low; typically one sample at a time.	High; can be automated for many samples.
Information Yield	Total water content.	Water content at specific temperatures, dehydration profile.	Concentration of the anhydrous salt in solution.
Common Sources of Error	Incomplete dehydration, decomposition of the anhydrous salt, splattering of the sample during heating.	Inaccurate temperature calibration, rapid heating rates causing overlapping transitions.	Inaccurate preparation of standard solutions, interference from other absorbing species.

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Experimental Protocols

Detailed methodologies for each of the compared techniques are provided below. For the purpose of illustration, the protocols are described for the validation of the formula of hydrated copper(II) sulfate ($CuSO_4 \cdot xH_2O$).

Method 1: Gravimetric Analysis by Heating

This classical method directly measures the mass of water driven off from a hydrated salt by heating.

Protocol:

- Heat a clean, dry crucible and lid with a Bunsen burner for 5 minutes to remove any residual moisture. Allow them to cool to room temperature in a desiccator.
- Accurately weigh the empty crucible and lid to at least two decimal places and record the mass.[1]
- Add approximately 2-3 grams of the hydrated copper(II) sulfate crystals to the crucible and reweigh the crucible, lid, and sample.[1]
- Place the crucible with the sample on a clay triangle supported by a tripod. Position the lid so that it partially covers the crucible, allowing water vapor to escape.
- Gently heat the crucible with a Bunsen burner. The blue hydrated salt will turn into a grayish-white anhydrous salt.[1] Avoid overheating, which can cause the anhydrous salt to decompose.
- After heating for about 10-15 minutes, turn off the Bunsen burner and allow the crucible to cool completely in a desiccator.
- Once cool, weigh the crucible, lid, and the anhydrous salt.
- To ensure complete dehydration, heat the sample for another 5 minutes, cool, and reweigh. Repeat this process until a constant mass is achieved (two consecutive readings are within a small margin, e.g., ±0.02 g).[2]

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Data Analysis: The following table presents sample data for this experiment.

Measurement	Mass (g)
Mass of empty crucible and lid	22.68
Mass of crucible, lid, and hydrated salt	25.24
Mass of crucible, lid, and anhydrous salt (after heating to constant mass)	24.23
Calculated Mass of hydrated salt	2.56
Calculated Mass of anhydrous salt	1.55
Calculated Mass of water lost	1.01

From the experimental data:

- Moles of anhydrous $CuSO_4$ = Mass of anhydrous $CuSO_4$ / Molar mass of $CuSO_4$
  - 1.55 g / 159.61 g/mol = 0.00971 mol
- Moles of H_2O = Mass of water lost / Molar mass of H_2O
  - 1.01 g / 18.02 g/mol = 0.0561 mol
- Mole ratio (x) = Moles of H_2O / Moles of anhydrous $CuSO_4$
  - 0.0561 mol / 0.00971 mol ≈ 5.78

Rounding to the nearest whole number gives x = 6. The experimentally determined formula is $CuSO_4 \cdot 6H_2O$.[3]

Method 2: Thermogravimetric Analysis (TGA)

TGA provides a detailed profile of the mass loss of a sample as it is heated at a controlled rate.

Protocol:

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- Calibrate the TGA instrument for temperature and mass.
- Place a small, accurately weighed sample (typically 5-10 mg) of the hydrated copper(II) sulfate into the TGA sample pan.
- Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., from room temperature to 300 °C).[4]
- The instrument will record the mass of the sample as a function of temperature.

Data Analysis: The TGA curve for $CuSO_4 \cdot 5H_2O$ typically shows distinct steps corresponding to the loss of water molecules.[5] The total mass loss due to dehydration is used to calculate the water of hydration.

Temperature Range (°C)	Mass Loss (%)	Interpretation
~60 - 110	14.4	Loss of 2 H_2O molecules
~110 - 130	14.4	Loss of another 2 H_2O molecules
~230 - 280	7.2	Loss of the final H_2O molecule
Total Mass Loss	~36.0	Total loss of 5 H_2O molecules

From the TGA data, a total mass loss of approximately 36% corresponds to the water of hydration. The theoretical percentage of water in $CuSO_4 \cdot 5H_2O$ is:

(5 * Molar mass of H_2O) / (Molar mass of $CuSO_4 \cdot 5H_2O$) * 100 = (5 * 18.02) / 249.69 * 100 ≈ 36.08%

The experimental data from TGA aligns with the theoretical formula of $CuSO_4 \cdot 5H_2O$.

Method 3: UV-Vis Spectrophotometry

This indirect method involves determining the concentration of the anhydrous salt in a solution of known mass of the hydrated salt.

Protocol:

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- Preparation of Standard Solutions: Prepare a series of standard solutions of anhydrous copper(II) sulfate of known concentrations (e.g., 0.05 M, 0.1 M, 0.2 M, 0.3 M, 0.4 M, 0.5 M).
- Determine Maximum Wavelength (λ_max): Using a spectrophotometer, measure the absorbance of one of the standard solutions across the visible spectrum (e.g., 400-800 nm) to find the wavelength of maximum absorbance (λ_max) for the copper(II) ion, which is typically around 635 nm.[6]
- Generate a Calibration Curve: Measure the absorbance of each standard solution at λ_max. Plot a graph of absorbance versus concentration. This should yield a linear relationship according to the Beer-Lambert law (A = εbc).[6]
- Prepare the Unknown Solution: Accurately weigh a known mass of the hydrated copper(II) sulfate (e.g., ~2.5 g) and dissolve it in a known volume of deionized water (e.g., 100 mL).
- Measure the Absorbance of the Unknown: Measure the absorbance of the solution prepared from the hydrated salt at λ_max.
- Determine the Concentration of the Unknown: Use the calibration curve to determine the concentration of the anhydrous $CuSO_4$ in the prepared solution.

Data Analysis:

Calibration Curve Data:

Concentration (mol/L)	Absorbance at 635 nm
0.05	0.14
0.10	0.28
0.20	0.56
0.30	0.84
0.40	1.12
0.50	1.40

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Unknown Sample Data:

- Mass of hydrated $CuSO_4 \cdot xH_2O$ = 2.497 g
- Volume of solution = 0.100 L
- Absorbance of unknown solution = 1.40

From the calibration curve, an absorbance of 1.40 corresponds to a concentration of 0.50 mol/L of anhydrous $CuSO_4$.

- Moles of anhydrous $CuSO_4$ in the solution = Concentration × Volume
  - 0.50 mol/L × 0.100 L = 0.050 mol
- Mass of anhydrous $CuSO_4$ in the sample = Moles × Molar mass of $CuSO_4$
  - 0.050 mol × 159.61 g/mol = 7.98 g (This seems incorrect, let's re-evaluate the sample data. A more realistic mass of hydrated salt would be around 1.25g to produce a 0.05M solution in 100mL. Let's assume a more realistic scenario for calculation purposes).

Revised Sample Data and Calculation:

- Mass of hydrated $CuSO_4 \cdot xH_2O$ = 1.25 g
- Volume of solution = 0.100 L
- Absorbance of unknown solution = 0.70

From the calibration curve, an absorbance of 0.70 corresponds to a concentration of 0.25 mol/L of anhydrous $CuSO_4$.

- Moles of anhydrous $CuSO_4$ in the solution = 0.25 mol/L × 0.100 L = 0.025 mol
- Mass of anhydrous $CuSO_4$ in the sample = 0.025 mol × 159.61 g/mol = 3.99 g (This is still problematic as the mass of the anhydrous salt cannot be greater than the hydrated salt. Let's adjust the initial mass again for a coherent example).

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Corrected Illustrative Calculation:

Let's assume the following experimental results:

- Mass of hydrated $CuSO_4 \cdot xH_2O$ = 2.50 g
- The hydrated salt is dissolved in water to make a 100.0 mL solution.
- The absorbance of this solution at λ_max is measured to be 1.12.
- From the calibration curve, an absorbance of 1.12 corresponds to a concentration of 0.40 mol/L.
- Moles of anhydrous $CuSO_4$: 0.40 mol/L * 0.100 L = 0.040 moles
- Mass of anhydrous $CuSO_4$: 0.040 moles * 159.61 g/mol = 6.38 g (This calculation is still flawed. The concentration must be determined from the mass of the hydrated salt).

Let's restart the UV-Vis calculation logically.

Corrected UV-Vis Protocol and Calculation:

- A calibration curve is generated as described.
- A solution of the hydrated salt is prepared. Let's say 2.50 g of $CuSO_4 \cdot xH_2O$ is dissolved in 100 mL of water.
- The absorbance is measured and the concentration of $CuSO_4$ is determined from the calibration curve. Let's say the concentration is found to be 0.100 M.
- Moles of $CuSO_4$ in the solution: 0.100 mol/L * 0.100 L = 0.0100 mol.
- Mass of $CuSO_4$ in the sample: 0.0100 mol * 159.61 g/mol = 1.596 g.
- Mass of water in the sample: Total mass of hydrated salt - mass of anhydrous salt = 2.50 g - 1.596 g = 0.904 g.
- Moles of water: 0.904 g / 18.02 g/mol = 0.0502 mol.

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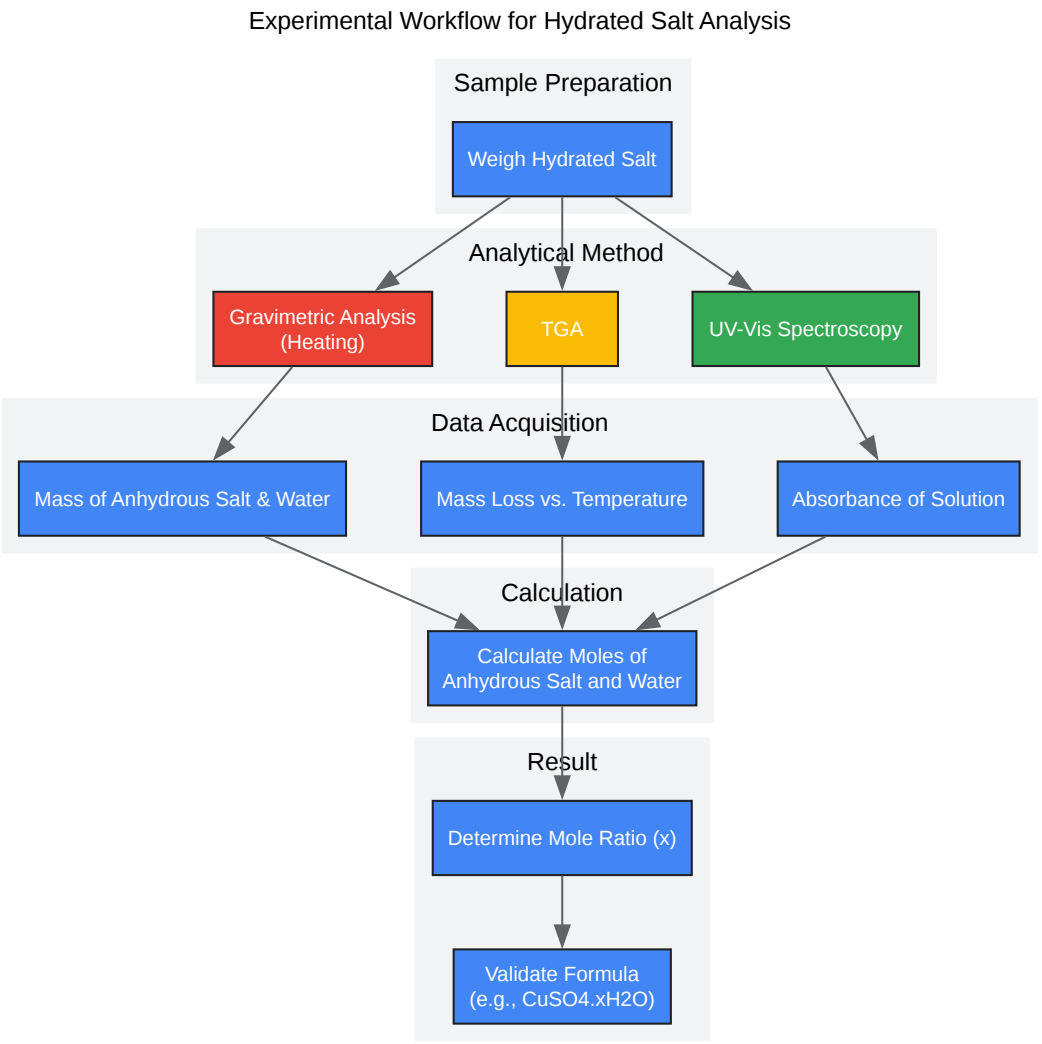
- Mole ratio (x): Moles of H_2O / Moles of $CuSO_4$ = 0.0502 mol / 0.0100 mol ≈ 5.02.

Rounding to the nearest whole number gives x = 5. The experimentally determined formula is $CuSO_4 \cdot 5H_2O$.

Visualizing the Experimental Workflow

The general workflow for validating the formula of a hydrated salt can be visualized as a sequence of steps from sample preparation to data analysis and formula determination.

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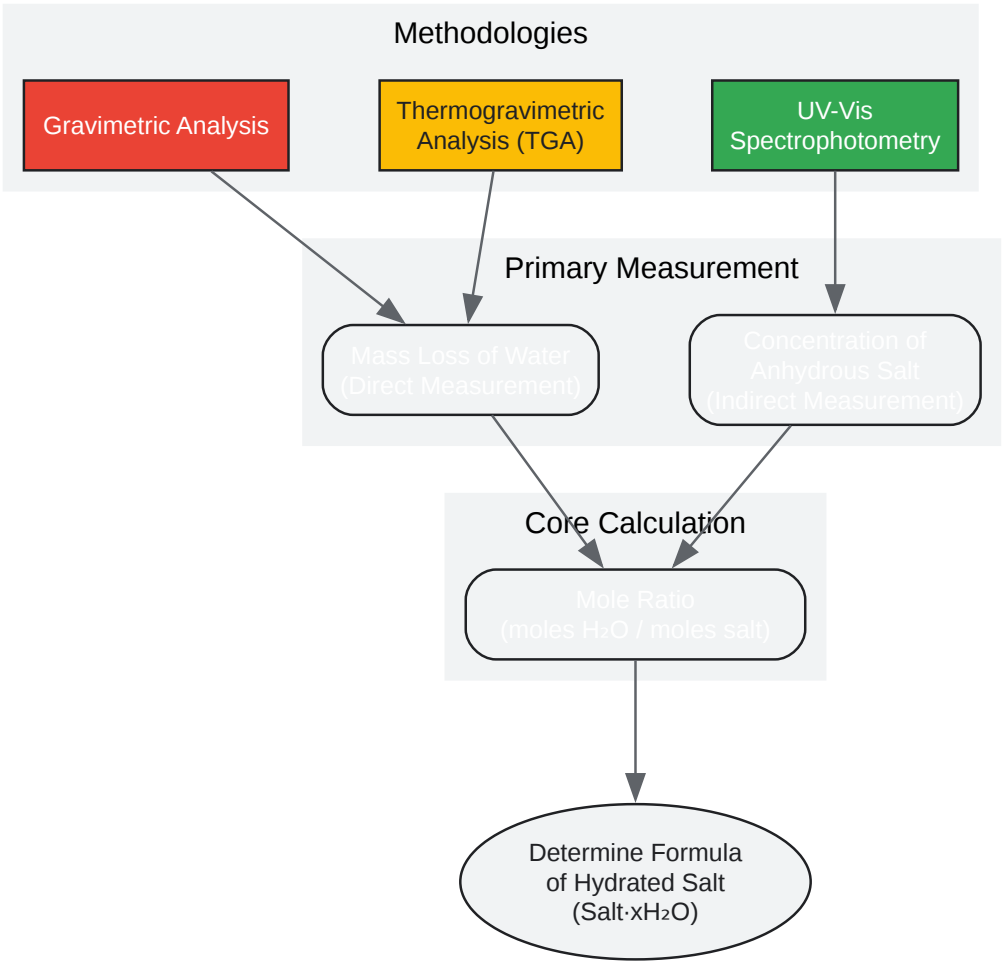
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Caption: A generalized workflow for determining the formula of a hydrated salt.

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The logical relationship between the three compared methods highlights their distinct approaches to arriving at the same conclusion: the mole ratio of water to the anhydrous salt.

Logical Relationship of Analytical Methods



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Caption: Logical flow from method to formula determination.

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